

An In-depth Technical Guide to the Safety and Handling of PROLI NONOate

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Compound of Interest

Compound Name: *PROLI NONOate*

Cat. No.: *B15562104*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PROLI NONOate (1-(Hydroxy-NNO-azoxy)-L-proline, disodium salt) is a potent and ultra-fast-releasing nitric oxide (NO) donor.^{[1][2][3][4]} As a member of the diazeniumdiolate (NONOate) class of compounds, it spontaneously dissociates in aqueous solutions to release nitric oxide, a critical signaling molecule in numerous physiological and pathophysiological processes.^{[1][2][3][4]} This property makes **PROLI NONOate** a valuable tool in biomedical research, particularly in studies related to vasodilation, neurotransmission, and immune response. However, its reactivity and biological activity necessitate a thorough understanding of its properties and strict adherence to safety and handling protocols.

This technical guide provides comprehensive information on the safety, handling, and experimental use of **PROLI NONOate**, tailored for professionals in research and drug development.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **PROLI NONOate** is fundamental to its safe handling and effective use in experimental settings.

Property	Value	Reference
CAS Number	178948-42-0	[4]
Molecular Formula	$C_5H_7N_3O_4 \cdot 2Na$	[4]
Molecular Weight	219.1 g/mol	[4]
Appearance	Crystalline solid	[3][4]
Purity	≥98%	[4]
Solubility	Highly soluble in aqueous buffers (>100 mg/ml)	[4]
UV/Vis Maximum (λ_{max})	252 nm (in aqueous solution)	[3][4][5]
Molar Extinction Coefficient (ϵ)	$8,400 \text{ M}^{-1}\text{cm}^{-1}$ at 252 nm	[5]

Stability, Storage, and Handling

PROLI NONOate is sensitive to environmental conditions, and proper storage and handling are crucial to maintain its integrity and ensure the safety of laboratory personnel.

Stability and Storage

- Long-term Storage: For long-term storage, **PROLI NONOate** should be kept in a tightly sealed vial under an inert atmosphere (e.g., nitrogen or argon) at -80°C.[5] Under these conditions, it is stable for at least one year.[5]
- Moisture and Air Sensitivity: The crystalline solid is sensitive to moisture and will discolor upon exposure to air.[5] It is imperative to keep the vial sealed until use.[5] Handling of the solid compound should ideally be performed in a glove box with an inert atmosphere.[5]
- Solution Stability: Alkaline stock solutions of **PROLI NONOate** (e.g., in 0.01 M NaOH) are significantly more stable and can be stored at 0°C for up to 24 hours.[5] In contrast, at physiological pH (7.4) and 37°C, **PROLI NONOate** has a very short half-life of approximately 1.8 seconds.[2][5]

Handling Precautions

While the Globally Harmonized System (GHS) does not classify **PROLI NONOate** as a hazardous substance, standard laboratory precautions for handling chemical compounds should be strictly followed.

- Personal Protective Equipment (PPE):
 - Eye Protection: Safety glasses with side shields or chemical safety goggles are mandatory to protect against accidental splashes.
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) should be worn at all times. Gloves should be inspected before use and changed immediately if contaminated.
 - Body Protection: A laboratory coat should be worn to protect personal clothing.
- Engineering Controls:
 - Ventilation: Work with **PROLI NONOate**, especially when handling the solid or preparing concentrated stock solutions, should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Hygiene Practices:
 - Avoid inhalation of dust or aerosols.
 - Avoid contact with skin and eyes.
 - Wash hands thoroughly after handling.
 - Do not eat, drink, or smoke in the laboratory.

Hazard Identification and Toxicology

Detailed toxicological data for **PROLI NONOate**, such as LD50 values, are not readily available in the public domain. However, studies on cell lines have indicated low cytotoxicity at concentrations typically used in research. The primary hazard associated with **PROLI NONOate** is its rapid release of nitric oxide, which can have potent biological effects.

Hazard	Description
Acute Effects	Inhalation of high concentrations of nitric oxide can cause respiratory irritation. Direct contact with the solid or concentrated solutions may cause skin or eye irritation.
Chronic Effects	The long-term effects of exposure to PROLI NONOate have not been extensively studied.

Experimental Protocols

The following are generalized protocols for key experiments involving **PROLI NONOate**. Researchers should adapt these protocols based on their specific experimental setup and cell/tissue models.

Preparation of PROLI NONOate Solutions

A critical step in using **PROLI NONOate** is the preparation of a stable stock solution and its subsequent dilution to initiate nitric oxide release.

- Stock Solution Preparation (Alkaline):
 - Under an inert atmosphere, accurately weigh the desired amount of solid **PROLI NONOate**.
 - Dissolve the solid in a cold (0°C) solution of 0.01 M NaOH to the desired stock concentration (e.g., 10 mM).
 - Keep the stock solution on ice and use it within 24 hours.[5]
- Initiation of Nitric Oxide Release:
 - To initiate NO release, dilute the alkaline stock solution into an excess of a buffered solution at the desired pH (typically pH 7.0-7.4) and temperature (e.g., 37°C).[5]
 - The rapid change in pH will cause the spontaneous decomposition of **PROLI NONOate** and the release of nitric oxide.

Quantification of PROLI NONOate Concentration

The concentration of the alkaline stock solution can be verified spectrophotometrically.

- Dilute an aliquot of the stock solution in 0.01 M NaOH.
- Measure the absorbance at 252 nm using a UV-Vis spectrophotometer.
- Calculate the concentration using the Beer-Lambert law ($A = \varepsilon bc$), with a molar extinction coefficient (ε) of $8,400 \text{ M}^{-1}\text{cm}^{-1}$.^[5]

In Vitro Vasodilation Assay (Organ Bath)

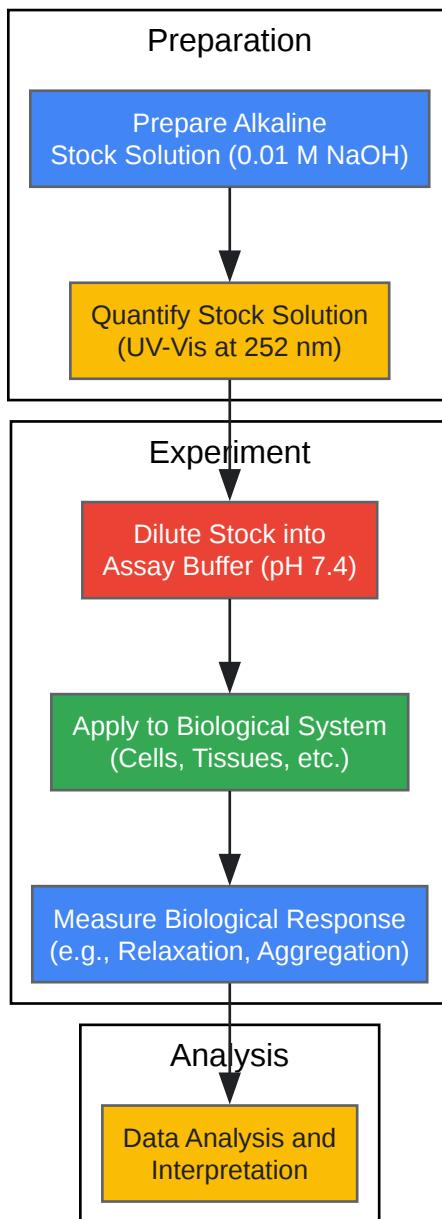
- Isolate a blood vessel (e.g., rat aorta) and mount it in an organ bath containing a physiological salt solution (e.g., Krebs-Henseleit buffer) at 37°C, continuously bubbled with 95% O₂/5% CO₂.
- Induce a stable contraction with a vasoconstrictor (e.g., phenylephrine).
- Prepare a fresh dilution of **PROLI NONOate** from the alkaline stock solution into the physiological buffer immediately before use.
- Add cumulative concentrations of the diluted **PROLI NONOate** solution to the organ bath and record the relaxation response.

In Vitro Platelet Aggregation Assay

- Prepare platelet-rich plasma (PRP) from fresh blood samples.
- Pre-incubate the PRP with either a vehicle control or different concentrations of freshly diluted **PROLI NONOate** at 37°C for a short period.
- Induce platelet aggregation by adding an agonist (e.g., ADP or collagen).
- Monitor the change in light transmittance using a platelet aggregometer to determine the extent of aggregation.

Signaling Pathway

PROLI NONOate exerts its biological effects primarily through the release of nitric oxide, which activates the soluble guanylate cyclase (sGC) signaling pathway.



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